

Navigating the Disposal of 14,15-EE-5(Z)-E: A Procedural Guide

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Compound of Interest

Compound Name: 14,15-EE-5(Z)-E

Cat. No.: B563756

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For researchers, scientists, and professionals in drug development, the proper disposal of laboratory chemicals is a critical component of ensuring a safe and compliant work environment. This guide provides essential safety and logistical information for the disposal of **14,15-EE-5(Z)-E**, a structural analog of 14,15-epoxyeicosatrienoic acid (14,15-EET). While specific, publicly available disposal protocols for **14,15-EE-5(Z)-E** are not available, this document outlines a recommended procedure based on general best practices for hazardous waste management and the known properties of the compound.

Chemical and Physical Properties

A summary of the key identifiers and properties of **14,15-EE-5(Z)-E** is presented below to inform safe handling and disposal decisions.

Property	Value
CAS Number	519038-92-7
Molecular Formula	C ₂₀ H ₃₆ O ₃
Molecular Weight	324.5 g/mol
Alternate Names	14,15-Epoxyeicosa-5(Z)-enoic Acid
Storage	Solution at -20°C for up to 2 years
Transport Information	Classified as a Dangerous Good for transport[1]

Recommended Disposal Protocol

The following step-by-step procedure is a recommended guideline for the proper disposal of **14,15-EE-5(Z)-E**. This protocol is based on standard practices for the disposal of laboratory chemical waste and should be adapted to comply with local, state, and federal regulations.

1. Waste Identification and Characterization:

- Consult the Safety Data Sheet (SDS) for **14,15-EE-5(Z)-E** to understand its specific hazards. Although a specific SDS was not found in the search, suppliers like Santa Cruz Biotechnology should be contacted for this information.
- Based on its classification as a "Dangerous Good for transport," it should be handled as hazardous waste.^[1]
- If mixed with other substances, the entire mixture should be treated as hazardous waste.

2. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety glasses or goggles, a lab coat, and chemical-resistant gloves, when handling **14,15-EE-5(Z)-E** waste.

3. Waste Segregation and Storage:

- Do not mix **14,15-EE-5(Z)-E** waste with incompatible materials.
- Store the waste in a designated, well-ventilated, and secure satellite accumulation area near the point of generation.
- The storage container must be chemically compatible with the waste, in good condition, and have a secure, leak-proof lid.

4. Labeling:

- Clearly label the waste container with the words "Hazardous Waste" and the full chemical name: "**14,15-EE-5(Z)-E**".
- Indicate the approximate concentration and quantity of the waste.

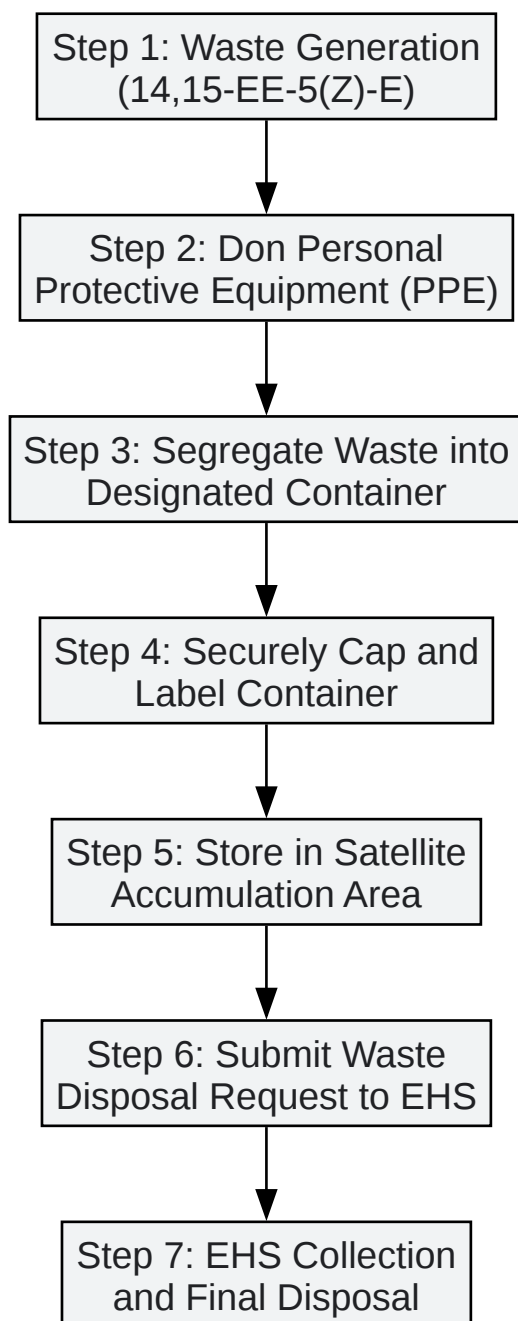
- Include the date when the waste was first added to the container.

5. Disposal Request and Pickup:

- Follow your institution's established procedures for hazardous waste disposal. This typically involves submitting a request to the Environmental Health and Safety (EHS) department.
- Provide accurate and complete information about the waste stream on the disposal request form.
- EHS personnel will arrange for the collection, transportation, and ultimate disposal of the waste in accordance with regulatory requirements.

Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of **14,15-EE-5(Z)-E**.



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References

- 1. scbt.com [scbt.com]
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